

# Clinical Presentation and Monitoring of Hepatotoxicity

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## Compound Focus: Entrectinib

CAS No.: 1108743-60-7

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Liver test abnormalities are common with **entrectinib**, though severe hepatotoxicity is less frequent [1] [2].

The table below summarizes the incidence of liver enzyme elevations observed in clinical trials:

Liver Test	Incidence (Any Grade)	Incidence (Grade 3-4)
Increased AST	42%	2.5%
Increased ALT	36%	2.8%
Increased Alkaline Phosphatase	25%	Information missing

The median time to onset for AST and ALT elevations was approximately **2 weeks** after starting treatment, with ranges from one day to several months [2].

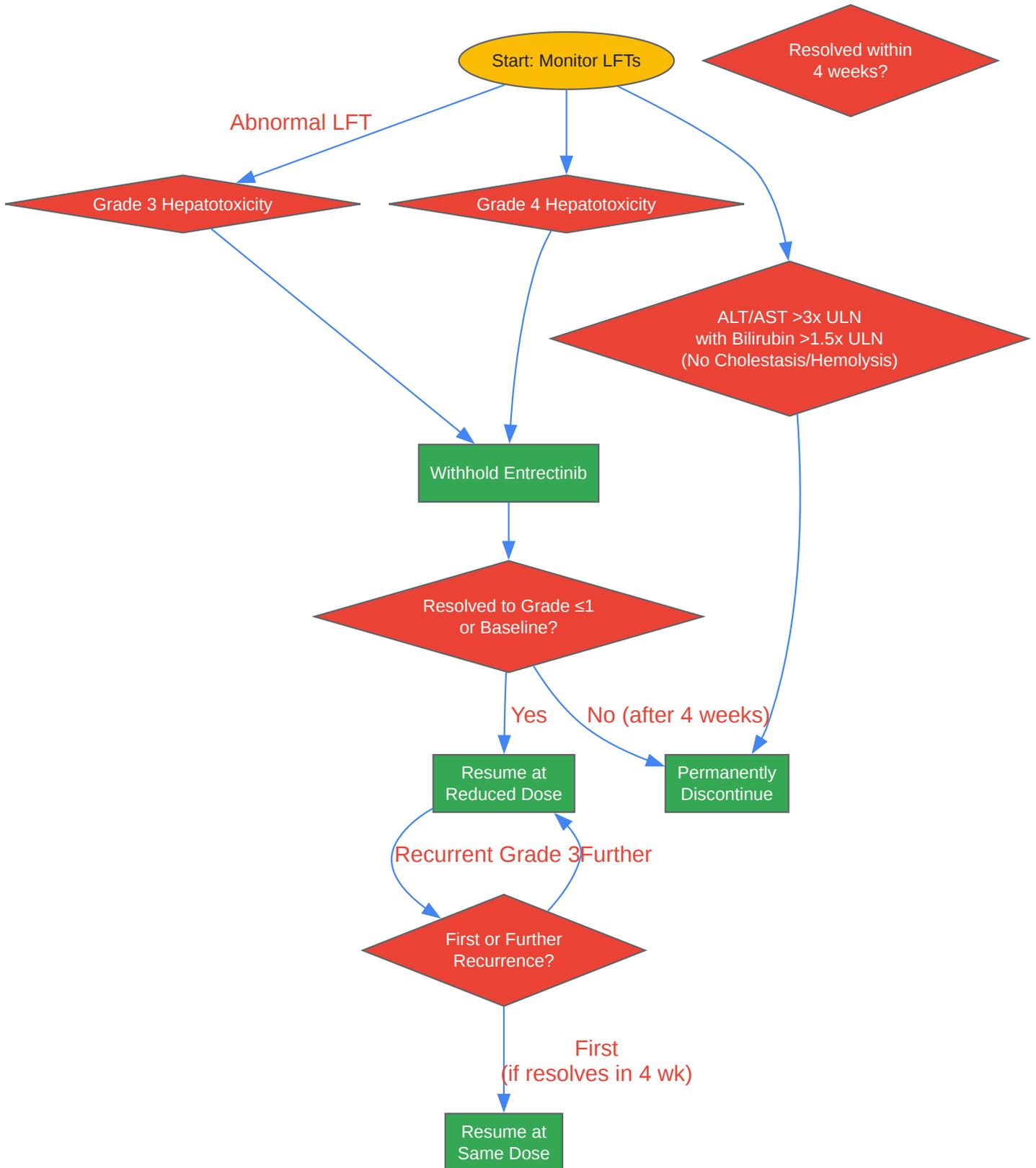
### Recommended monitoring schedule [3] [4] [2]:

- **Baseline:** Obtain liver function tests (LFTs) before initiating treatment.
- **During treatment:** Monitor LFTs every 2 weeks for the first month of therapy, then monthly thereafter, and as clinically indicated.

## Management and Dose Modifications for Hepatotoxicity

For managing hepatotoxicity, specific dose modification guidelines are based on the severity of the event, graded according to the Common Terminology Criteria for Adverse Events (CTCAE) [3] [4].

The workflow below summarizes the management protocol for hepatotoxicity:



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#### Key principles for management:

- **Withhold dosing** for significant hepatotoxicity [3] [4].
- **Resume at a reduced dose** only after recovery to Grade  $\leq 1$  or baseline [3] [4].
- **Permanently discontinue** for life-threatening events, failure to resolve, or recurrence despite dose reductions [3] [4].

## Mechanism and Clinical Context

- **Mechanism of Injury:** The cause of **entrectinib**-induced liver injury is not fully known. The pattern of early-onset transaminase elevations suggests some degree of direct hepatotoxicity. **Entrectinib** is primarily metabolized in the liver by the CYP3A4 enzyme, making it susceptible to drug-drug interactions that may influence liver toxicity [1].
- **Overall Clinical Impact:** In clinical trials, **entrectinib** was discontinued due to increased AST or ALT in only 0.8% of patients. No instances of clinically apparent liver injury with jaundice were reported in the preregistration trials, though the total clinical experience remains limited [1].

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## References

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To cite this document: Smolecule. [Clinical Presentation and Monitoring of Hepatotoxicity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549072#entrectinib-hepatic-toxicity-management-monitoring>]

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